

Personal protective equipment for handling Diethyl phthalate-d4

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Compound of Interest

Compound Name: Diethyl phthalate-d4

Cat. No.: B118151

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Essential Safety and Handling Guide for Diethyl Phthalate-d4

This guide provides crucial safety and logistical information for the handling of **Diethyl phthalate-d4** in a laboratory setting. Adherence to these procedures is vital for ensuring personnel safety and minimizing environmental impact. The safety protocols for **Diethyl phthalate-d4** are analogous to those for its non-deuterated counterpart, Diethyl phthalate.

I. Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the correct and consistent use of Personal Protective Equipment.

Protection Type	Recommended Equipment	Rationale
Hand Protection		Nitrile or neoprene gloves are recommended for chemical resistance.[1] For routine procedures, 11-13 mil thickness nitrile gloves with a breakthrough time of about one hour are suitable.[2] For spill cleanup or prolonged direct contact, 12-15 mil thick butyl rubber gloves with a breakthrough time of over four hours are advised.[2] Always inspect gloves for any signs of degradation before use and employ proper removal techniques to avoid skin contact.[3]
Eye Protection		Safety glasses with side shields or chemical safety goggles should be worn to protect against splashes.[1][4] A face shield is necessary when there is a heightened risk of explosion or significant splashing.[5]
Respiratory Protection		Under normal laboratory conditions with adequate ventilation, such as working within a chemical fume hood, respiratory protection is generally not required.[2][3] However, a NIOSH-approved respirator (e.g., N95) is essential if handling a solid form that could generate dust

or if ventilation is insufficient.[1]

[5]

Body Protection

A standard laboratory coat is recommended to prevent the contamination of personal clothing.[1][5] In situations with a higher risk of exposure, impervious clothing should be chosen based on the concentration and quantity of the substance being handled.

[3]

II. Quantitative Safety Data

Parameter	Value
NIOSH REL	5 mg/m ³ (10-hr TWA)[6][7]
ACGIH TLV	5 mg/m ³ (8-hr TWA)[6]
Flash Point	117°C (242.6°F) - Closed Cup[8]
	161.11°C (322°F) - Open Cup[7][8]
Boiling Point	298°C (568.4°F)[8]
Melting Point	-40.5°C (-40.9°F)[8]
Specific Gravity	1.12[7][8]

III. Safe Handling and Storage Protocol

Handling:

- All work with **Diethyl phthalate-d4** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][9][10]
- Avoid all personal contact, which includes inhalation of vapors and direct contact with skin and eyes.[9][10]

- Eating, drinking, and smoking are strictly prohibited in areas where this chemical is handled. [\[10\]](#)[\[11\]](#)
- Always wash hands thoroughly with soap and water after handling. [\[10\]](#)
- Keep containers securely sealed when not in use. [\[1\]](#)[\[10\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area. [\[10\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, permanganates, and nitrates. [\[10\]](#)[\[11\]](#)
- Store away from sources of ignition, as Diethyl phthalate is a combustible liquid. [\[9\]](#)[\[10\]](#)

IV. Emergency and Disposal Procedures

Emergency First Aid:

- Eye Contact: Immediately flush the eyes with copious amounts of running water for at least 15 minutes, ensuring to lift the upper and lower eyelids. Seek prompt medical attention. [\[9\]](#)[\[10\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected skin area with soap and running water. If irritation develops or persists, seek medical attention. [\[1\]](#)[\[9\]](#)[\[10\]](#)
- Inhalation: Move the individual to fresh air. If breathing has stopped, administer artificial respiration. Medical attention should be sought. [\[9\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. Have the person rinse their mouth with water. Seek immediate medical attention. [\[10\]](#)[\[11\]](#)

Spill Response:

- In the event of a spill, first, remove all potential sources of ignition. [\[10\]](#)

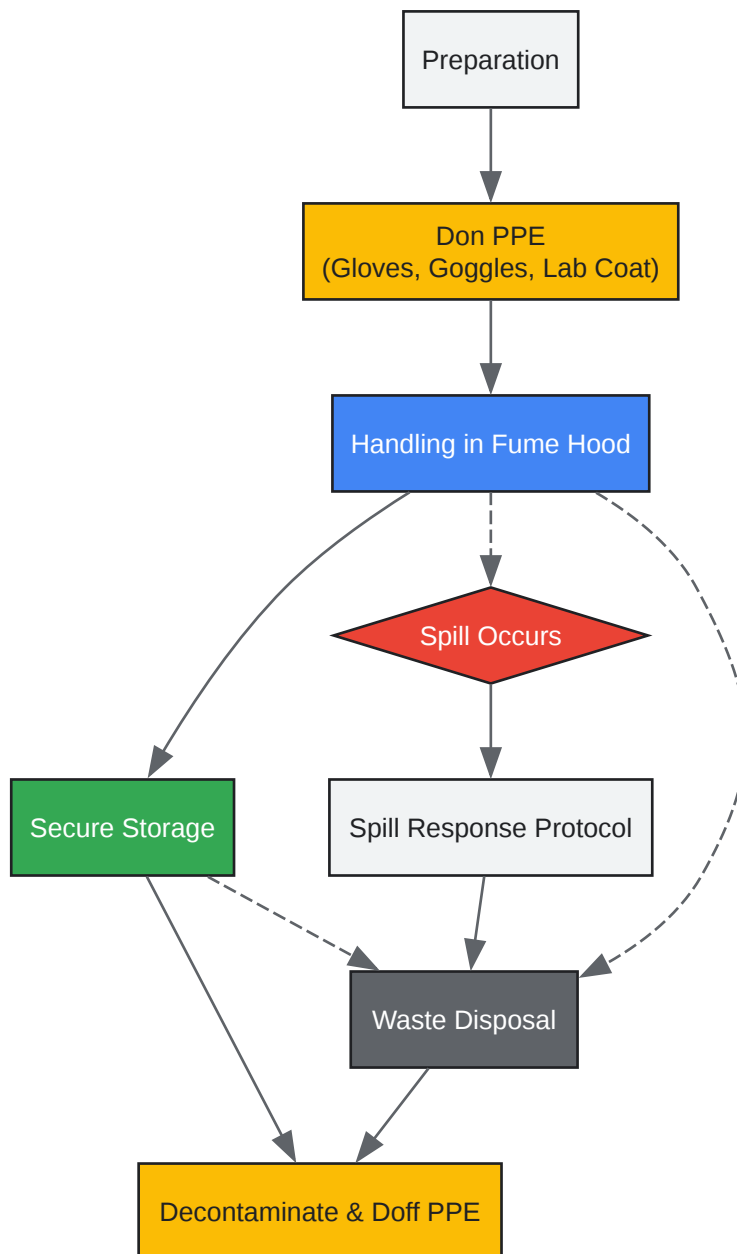
- Absorb the spill using an inert material like sand or vermiculite.[10][11]
- Collect the absorbed material into a suitable, clearly labeled container for proper disposal.[6][10]
- Ensure the area is well-ventilated and thoroughly clean the spill site once the material has been removed.[6]

Disposal Plan:

- All waste materials must be disposed of in strict accordance with all applicable local, state, and federal regulations.[6]
- It may be necessary to treat Diethyl Phthalate waste as hazardous.[6]
- Under no circumstances should this chemical be allowed to enter sewers or waterways.[9]
- Be aware that empty containers may retain chemical residues and can still be hazardous.[9]

V. Operational Workflow

Safe Handling Workflow for Diethyl Phthalate-d4



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Caption: Logical workflow for the safe handling of **Diethyl phthalate-d4**.

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